

Allyl anthranilate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Allyl anthranilate

CAS No.: 7493-63-2

Cat. No.: B045369

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An In-depth Technical Guide to the Material Safety Data Sheet for **Allyl Anthranilate**

Introduction: Understanding Allyl Anthranilate

Allyl anthranilate (CAS 7493-63-2) is an ester derived from anthranilic acid and allyl alcohol. [1] It presents as a colorless to pale yellow liquid and is recognized for its characteristic sweet, fruity, and floral aroma, often with notes of grape.[1][2] This organoleptic profile makes it a valuable ingredient in the fragrance and flavor industries, where it is used to impart depth and body to scents like jasmine and tuberose, and in flavors such as grape, cherry, and pineapple. [2][3]

From a chemical standpoint, **allyl anthranilate** possesses three key functional groups that dictate its reactivity and safety profile: an aromatic amine, an ester, and an unsaturated aliphatic hydrocarbon (the allyl group).[4] Understanding the interplay of these groups is fundamental for its safe handling. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive analysis of its Material Safety Data Sheet (MSDS), moving beyond mere compliance to offer a deeper, science-first understanding of the causality behind safety protocols.

Section 1: Chemical Identification and Properties

A precise understanding of a chemical's identity and physical characteristics is the foundation of safety. These properties influence its behavior under various laboratory conditions, from

storage to experimental use.

Chemical Identity

- Chemical Name: Allyl 2-aminobenzoate[4]
- Synonyms: 2-Propen-1-yl 2-aminobenzoate, Anthranilic acid, allyl ester[1]
- CAS Number: 7493-63-2[1]
- Molecular Formula: C₁₀H₁₁NO₂[1]
- Molecular Weight: 177.2 g/mol [1]

Chemical Structure

The structure of **allyl anthranilate** is key to understanding its reactivity. The molecule consists of an anthranilate core (an amino-substituted benzene ring with a carboxyl group) ester-linked to an allyl group.

Caption: Chemical structure of **Allyl Anthranilate**.

Physical and Chemical Properties

This data is crucial for designing experiments, understanding potential exposure routes (e.g., volatility), and planning for emergencies (e.g., flash point).

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Green, floral, grape-like	[2]
Specific Gravity	1.110 to 1.120 @ 25°C	[2]
Boiling Point	104-105°C @ 0.4 Torr	[5]
Flash Point	>200°F (>93.3°C)[4]; 230°F (110°C)[2][5]	[2][4][5]
Water Solubility	Insoluble (<1 mg/mL)	[4][5]
Solubility	Soluble in alcohol	[2]
Refractive Index	1.566 to 1.576 @ 20°C	[2]

Section 2: Hazard Identification and GHS Classification

Allyl anthranilate is classified as an irritant.[2] The Globally Harmonized System (GHS) provides a standardized framework for communicating these hazards.

- GHS Pictogram:
- Signal Word: Warning[2][5]
- GHS Hazard Statements:
 - H315: Causes skin irritation.[2][5]
 - H319: Causes serious eye irritation.[2][5]
 - H335: May cause respiratory irritation.[2][5]

The causality for these hazards stems from the compound's chemical nature. As an aromatic amine and ester, it can interact with biological macromolecules on the skin, in the eyes, and in the respiratory tract, leading to an inflammatory response perceived as irritation.

Section 3: First-Aid Measures

Rapid and appropriate first aid is critical to mitigate exposure. The following protocols are based on standard chemical safety guidelines.

- **Inhalation (H335):** If inhaled, remove the individual to fresh air and ensure they are in a position comfortable for breathing.[2][5] If the person feels unwell or if breathing is difficult, seek medical attention.[5][6] The primary goal is to reduce the concentration of vapors in the lungs and prevent further irritation to the respiratory system.
- **Skin Contact (H315):** If the substance comes into contact with skin, immediately wash the affected area with plenty of soap and water.[2] Remove any contaminated clothing and wash it before reuse.[2][5] If skin irritation develops and persists, it is crucial to get medical advice.[2][5] The washing step is designed to physically remove the irritant from the skin surface.
- **Eye Contact (H319):** In case of eye contact, rinse cautiously with water for several minutes.[2][5] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[2][5] Persistent eye irritation warrants immediate medical attention.[2] The objective of prolonged rinsing is to dilute and flush the chemical from the sensitive eye tissues.
- **Ingestion:** Rinse the mouth with water.[6] Do not induce vomiting.[7] Call a poison control center or physician for guidance if the person feels unwell.[2]

Section 4: Fire-Fighting and Accidental Release Measures

Fire-Fighting

Allyl anthranilate has a relatively high flash point (around 110°C), meaning it is not highly flammable.[2][5] However, fires involving this material can occur.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or Halon extinguishers.[4] Water spray or appropriate foam can also be used.[6]
- **Specific Hazards:** During a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides may be released.[8] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[6]

Accidental Release Measures

A structured response to a spill is essential to protect personnel and the environment.

Protocol for Small Spills:

- Immediate Isolation: First, remove all sources of ignition from the area, even though the material has a high flash point.[4]
- Ensure Ventilation: Use only in a well-ventilated area or outdoors.[2][5]
- Don Appropriate PPE: Before approaching the spill, wear protective gloves, protective clothing, and eye/face protection.[2][5]
- Containment & Absorption: Use an absorbent material, such as absorbent paper, to pick up the liquid spill.[4] Avoid using reactive absorbents like dirt or earth.[4]
- Disposal: Seal the contaminated absorbent paper and any contaminated clothing in a vapor-tight plastic bag for eventual disposal.[4] Dispose of the contents and container at an approved waste disposal plant.[2][5]
- Decontamination: Wash all contaminated surfaces with a 60-70% ethanol solution, followed by a thorough washing with soap and water.[4]
- Verification: Do not re-enter the contaminated area until a Safety Officer or other responsible person has verified that the area has been properly cleaned.[4]

Section 5: Handling, Storage, and Personal Protection

Proactive measures are the most effective way to ensure safety when working with any chemical.

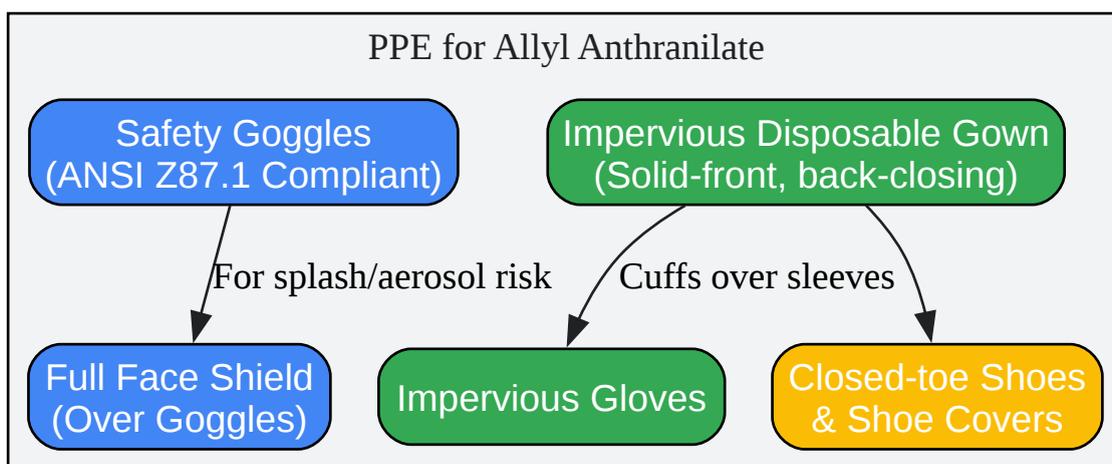
Safe Handling and Storage

- Handling: Avoid breathing vapors or mist.[2][5] Wash skin thoroughly after handling.[2][5] Use only in well-ventilated areas and keep heated processes at the lowest possible temperature to minimize emissions.[6]

- Storage: Store in a well-ventilated place and keep the container tightly closed.[2][5] The storage area should be cool and dry.[6] It is also recommended to store the material locked up.[2][5]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls, such as using a chemical fume hood, are the first line of defense.[8] When handling is required, a multi-layered PPE approach is mandatory.



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Caption: Recommended PPE hierarchy for handling **Allyl Anthranilate**.

- Eye/Face Protection: Wear tight-fitting safety goggles.[6] A face shield should be used if there is a risk of splashing.
- Skin Protection: Wear impervious gloves and protective clothing, such as a lab coat or disposable coveralls, to prevent skin contact.[2][4]
- Respiratory Protection: While not typically required with adequate engineering controls, if vapors are generated and ventilation is insufficient, a NIOSH-approved respirator should be used.[6]

Section 6: Stability and Reactivity

Understanding a chemical's reactivity is paramount to preventing dangerous incidents. **Allyl anthranilate**'s reactivity is a composite of its functional groups.[4]

- **Unsaturated Aliphatic Hydrocarbon (Allyl Group):** This group is generally more reactive than saturated hydrocarbons. Strong oxidizers may react vigorously with it.[4][5]
- **Ester Group:** Esters can react with acids to liberate heat, alcohols, and acids.[4][5] Interaction with caustic solutions also generates heat. Flammable hydrogen gas can be generated by mixing esters with alkali metals and hydrides.[4][5]
- **Aromatic Amine Group:** This group can also contribute to reactivity, though specific incompatibilities are less pronounced than for the other groups in this context.

Incompatible Materials to Avoid:

- Strong oxidizing acids[4][5]
- Strong bases/caustic solutions[4][5]
- Reducing agents[4][5]
- Alkali metals and hydrides[4][5]

Section 7: Toxicological Information

While comprehensive toxicological data for **allyl anthranilate** itself is limited, a "read-across" approach using data from its metabolic products—allyl alcohol and anthranilic acid—can provide valuable insights. It is expected that allyl esters are rapidly hydrolyzed in the body to their constituent alcohol and acid.[9]

- **Acute Toxicity:** The material is classified as an irritant to the skin, eyes, and respiratory system.[2]
- **Metabolism & Potential Systemic Effects:** The hydrolysis product, allyl alcohol, is known to be toxic and can cause liver and kidney damage in animal studies.[10] This underscores the importance of preventing exposure, as internal hydrolysis could lead to the formation of a more toxic substance.

- Genotoxicity & Carcinogenicity: There is insufficient data on **allyl anthranilate** itself.[9] No component of the product is listed as a carcinogen by IARC, OSHA, or NTP at levels greater than or equal to 0.1%.[6][11]

Conclusion

The safe handling of **allyl anthranilate** is predicated on a thorough understanding of its chemical properties and the hazards derived from its ester, aromatic amine, and unsaturated hydrocarbon functionalities. It is a moderate irritant that demands respect and adherence to established safety protocols. By implementing robust engineering controls, utilizing the correct personal protective equipment, and being prepared for potential spills or exposures, researchers can effectively mitigate the risks associated with its use in the laboratory. This guide serves as a technical resource to empower scientists to work safely and knowledgeably with this valuable fragrance and flavor compound.

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